

An In-depth Technical Guide to 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid

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Compound of Interest

Compound Name: 2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid

Cat. No.: B1301261

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This technical guide provides a comprehensive overview of **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid**, a chemical compound primarily utilized as a leuco dye intermediate in the manufacturing of thermal papers. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering detailed information on its synonyms, chemical properties, synthesis, and analytical characterization.

Chemical Identity and Synonyms

2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid is a complex organic molecule. For clarity and comprehensive identification, its various synonyms and identifiers are listed below.

Identifier Type	Value
IUPAC Name	2-[4-(dibutylamino)-2-hydroxybenzoyl]benzoic acid
CAS Number	54574-82-2 [1] [2]
Molecular Formula	C ₂₂ H ₂₇ NO ₄ [1] [2]
Molecular Weight	369.45 g/mol [2]
Common Synonyms	4'-(Dibutylamino)-2'-hydroxybenzophenone-2-carboxylic acid [2]
2-(4-(dibutylamino)-2-hydroxybenzoyl)benzoic acid	
Benzoic acid, 2-[4-(dibutylamino)-2-hydroxybenzoyl]-	
EC Number	410-410-5
UNII	V9X9G25434

Physicochemical Properties

The physical and chemical properties of **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid** are crucial for its handling, application, and synthesis.

Property	Value
Melting Point	190-193 °C [3] [4]
Boiling Point (Predicted)	570.2 ± 45.0 °C
Density (Predicted)	1.170 ± 0.06 g/cm ³
pKa (Predicted)	3.28 ± 0.36
Appearance	Dry Powder
Solubility	Soluble in various organic solvents.

Synthesis Protocol

The synthesis of **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid** is typically achieved through the acylation of 3-(dibutylamino)phenol with phthalic anhydride. The following is a generalized experimental protocol adapted from the synthesis of its diethylamino analog.[5][6][7]

Materials:

- 3-(Dibutylamino)phenol
- Phthalic anhydride
- Toluene (solvent)
- Sodium hydroxide (NaOH) solution
- Hydrochloric acid (HCl)
- Ethanol (for recrystallization)

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a stirrer, reflux condenser, and a nitrogen inlet, add 3-(dibutylamino)phenol and phthalic anhydride in a 1:1 to 1:1.4 molar ratio.[6]
- Solvent Addition: Add toluene to the flask. The amount of toluene should be minimized to create a molten state for the reaction, enhancing the green chemistry aspect of the synthesis.[6]
- Reaction: Heat the mixture to a molten state (approximately 100-130 °C) and stir vigorously under a nitrogen atmosphere. A large amount of solid product will begin to form.[6]
- Dispersion: To manage the solid formation and ensure reaction completion, a small amount of toluene can be added to disperse the solid. Continue the reaction for 2-5 hours.[6]

- Work-up: After cooling the reaction mixture, add a sodium hydroxide solution to adjust the pH to 8-12. This step helps in dissolving the product and decomposing colored by-products.[6]
- Purification:
 - Separate the aqueous layer containing the product.
 - Acidify the aqueous layer with dilute hydrochloric acid to a pH of 3-6 to precipitate the crude product.[6]
 - Collect the precipitate by filtration.
 - Recrystallize the crude product from a mixture of toluene and ethanol (1:1 ratio) to obtain the purified **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid**.[6]

Analytical Characterization

The identity and purity of the synthesized compound are confirmed using various analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the butyl group protons, and the hydroxyl and carboxylic acid protons. The chemical shifts for the analogous diethylamino compound provide a reference for the expected peak locations.[8]
- ¹³C NMR: The carbon-13 NMR spectrum will confirm the presence of all 22 carbon atoms in their unique chemical environments, including the carbonyl carbons, aromatic carbons, and the aliphatic carbons of the butyl chains.[9][10]

Application in Thermal Paper

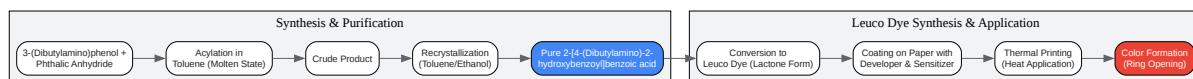
2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid is a key intermediate in the synthesis of leuco dyes, which are essential components of thermal paper.[11][12]

Mechanism of Color Formation

In thermal paper, a leuco dye (in a colorless, lactone form) is mixed with a developer (an acidic compound) and a sensitizer.[13] When heat is applied by a thermal printer head, the sensitizer melts, allowing the leuco dye and the developer to come into contact. The acidic developer protonates the leuco dye, causing the lactone ring to open and forming a colored quinoid structure. This reversible reaction is the basis for the image formation on thermal paper.[11]

Logical Workflow for Synthesis and Application

The following diagram illustrates the logical workflow from the synthesis of **2-[4-(Dibutylamino)-2-hydroxybenzoyl]benzoic acid** to its application as a leuco dye in thermal paper.



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Caption: Synthesis and application workflow of the title compound.

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